

N-Cyclopentyl-5-bromonicotinamide: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *N-Cyclopentyl 5-bromonicotinamide*

CAS No.: 302953-16-8

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This guide provides an in-depth technical overview of N-Cyclopentyl-5-bromonicotinamide, a substituted nicotinamide derivative of interest in chemical and pharmaceutical research. This document will cover the molecule's structural representation, a detailed synthetic protocol, its physicochemical properties, and potential applications, grounded in established chemical principles.

Molecular Structure and Identification

N-Cyclopentyl-5-bromonicotinamide is a molecule combining a 5-bromopyridine-3-carboxamide core with a cyclopentyl group attached to the amide nitrogen. This structure is a key determinant of its chemical reactivity and biological activity.

SMILES String: The canonical SMILES (Simplified Molecular-Input Line-Entry System) string for N-Cyclopentyl-5-bromonicotinamide is C1CCC(C1)NC(=O)C2=CN=C(C=C2)Br.

Key Structural Features:

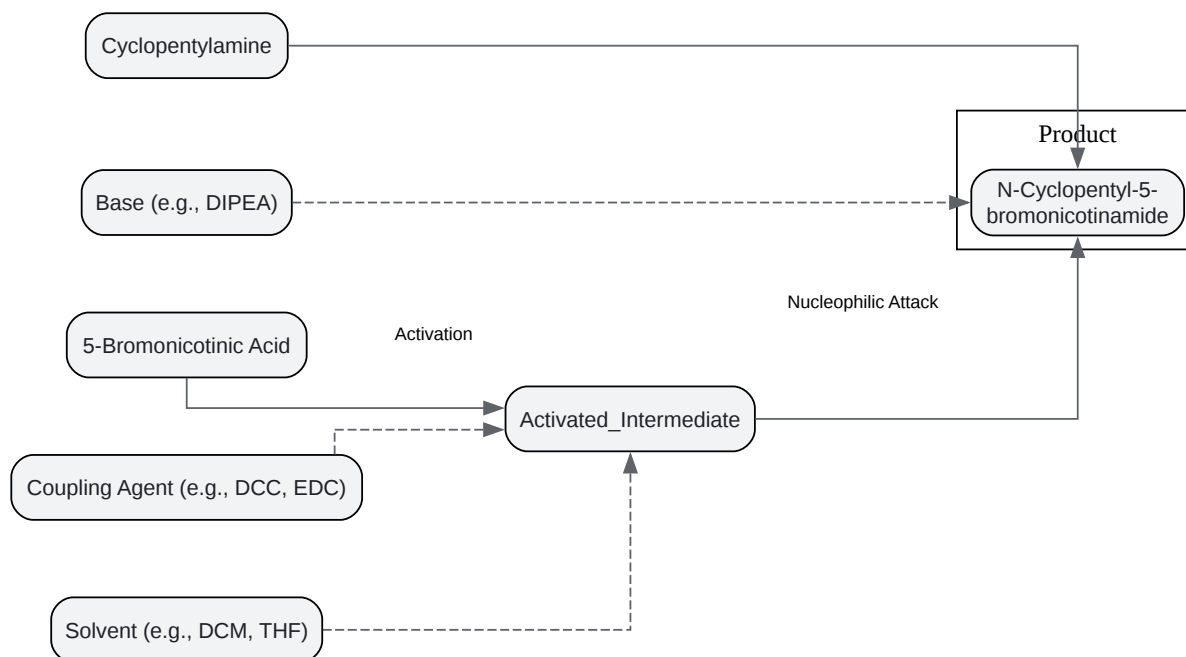
- **Pyridine Ring:** A six-membered aromatic heterocycle containing one nitrogen atom. The bromine atom at the 5-position and the carboxamide group at the 3-position influence the ring's electronic properties.
- **Amide Linkage:** The $-(C=O)N-$ group is a critical functional group that can participate in hydrogen bonding and is a common feature in many biologically active molecules.
- **Cyclopentyl Group:** A five-membered saturated carbocyclic ring that adds lipophilicity to the molecule, potentially influencing its solubility and ability to cross biological membranes.

Synthesis of N-Cyclopentyl-5-bromonicotinamide

The synthesis of N-Cyclopentyl-5-bromonicotinamide can be efficiently achieved through the amidation of 5-bromonicotinic acid with cyclopentylamine. This is a standard and reliable method for forming amide bonds.

Proposed Synthetic Pathway

The overall synthetic scheme involves the activation of the carboxylic acid group of 5-bromonicotinic acid, followed by nucleophilic attack by cyclopentylamine.



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Caption: Proposed synthesis of N-Cyclopentyl-5-bromonicotinamide.

Detailed Experimental Protocol

This protocol is based on established methods for amide bond formation.[1]

Materials:

- 5-Bromonicotinic acid
- Cyclopentylamine
- N,N'-Dicyclohexylcarbodiimide (DCC) or 1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC)

- 4-Dimethylaminopyridine (DMAP) (catalytic amount)
- Dichloromethane (DCM) or Tetrahydrofuran (THF), anhydrous
- Saturated aqueous sodium bicarbonate solution
- Brine (saturated aqueous sodium chloride solution)
- Anhydrous magnesium sulfate or sodium sulfate
- Standard laboratory glassware and magnetic stirrer

Procedure:

- **Reaction Setup:** In a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve 5-bromonicotinic acid (1.0 eq) in anhydrous DCM or THF.
- **Addition of Reagents:** Add cyclopentylamine (1.1 eq) and a catalytic amount of DMAP to the solution.
- **Activation:** In a separate flask, dissolve the coupling agent (DCC or EDC, 1.2 eq) in anhydrous DCM or THF. Add this solution dropwise to the reaction mixture at 0 °C (ice bath).
- **Reaction:** Allow the reaction mixture to slowly warm to room temperature and stir for 12-24 hours. Monitor the reaction progress by thin-layer chromatography (TLC).
- **Work-up:**
 - If using DCC, a white precipitate of dicyclohexylurea (DCU) will form. Filter off the DCU and wash the solid with a small amount of DCM.
 - If using EDC, the by-product is water-soluble and will be removed during the aqueous wash.
 - Transfer the filtrate to a separatory funnel and wash sequentially with saturated aqueous sodium bicarbonate solution and brine.

- **Drying and Concentration:** Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- **Purification:** The crude product can be purified by column chromatography on silica gel using a suitable eluent system (e.g., a gradient of ethyl acetate in hexanes) to afford the pure N-Cyclopentyl-5-bromonicotinamide.

Physicochemical and Spectroscopic Properties

The following table summarizes the predicted and known properties of N-Cyclopentyl-5-bromonicotinamide and its parent compound, 5-bromonicotinamide.[\[2\]](#)

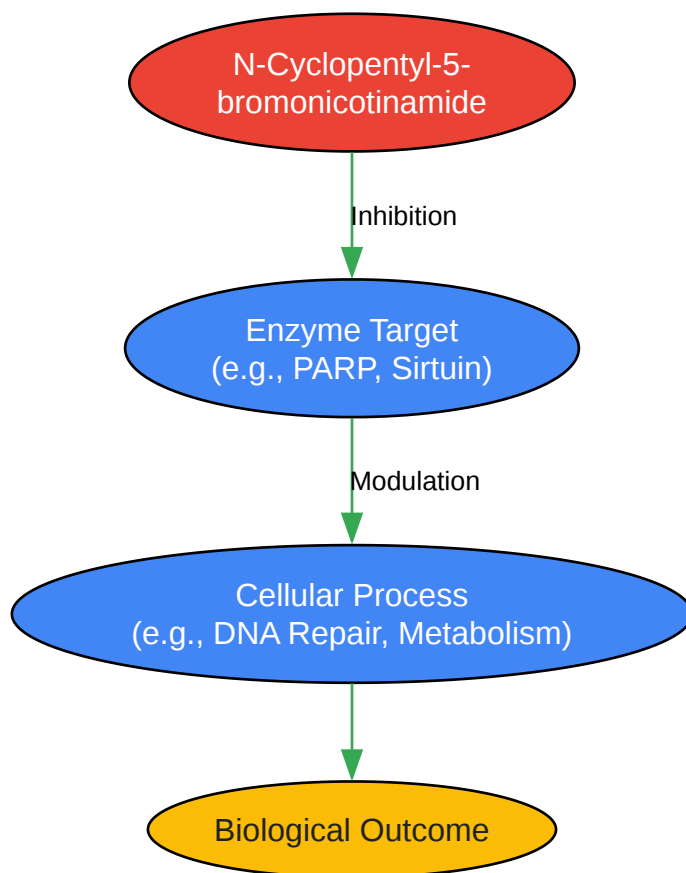
Property	N-Cyclopentyl-5-bromonicotinamide (Predicted)	5-Bromonicotinamide (Experimental)[2]
Molecular Formula	C ₁₁ H ₁₃ BrN ₂ O	C ₆ H ₅ BrN ₂ O
Molecular Weight	269.14 g/mol	201.02 g/mol
Appearance	White to off-white solid	White to off-white solid
Melting Point	Not available	219-222 °C
Boiling Point	Not available	Not available
Solubility	Soluble in organic solvents (DCM, THF, EtOAc)	Sparingly soluble in water, soluble in DMSO
¹ H NMR (Predicted)	Peaks corresponding to pyridine, cyclopentyl, and amide protons.	Aromatic and amide proton signals.
¹³ C NMR (Predicted)	Signals for aromatic, cyclopentyl, and carbonyl carbons.	Aromatic and carbonyl carbon signals.
IR (Predicted)	Characteristic peaks for N-H stretch, C=O stretch, and C-Br stretch.	N-H, C=O, and aromatic C-H stretches.
Mass Spec (m/z)	[M+H] ⁺ at ~270.03 and ~272.03 (bromine isotopes)	[M+H] ⁺ at ~201.97 and ~203.97

Potential Applications and Research Directions

Nicotinamide and its derivatives are a well-established class of compounds with diverse biological activities.[3] The introduction of a bromo-substituent and a cyclopentyl group can modulate these properties, opening up new avenues for research and development.

Drug Discovery and Medicinal Chemistry

- **Enzyme Inhibition:** Nicotinamide-based structures are known to inhibit various enzymes, including PARPs (Poly (ADP-ribose) polymerases) and sirtuins. The specific substitutions on N-Cyclopentyl-5-bromonicotinamide could confer novel inhibitory profiles.
- **Signaling Pathways:** As analogs of nicotinamide, these compounds can potentially interfere with cellular signaling pathways where nicotinamide adenine dinucleotide (NAD⁺) is a key cofactor.



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Caption: Potential mechanism of action in a cellular context.

Chemical Biology and Probe Development

The bromine atom on the pyridine ring serves as a useful handle for further chemical modification through cross-coupling reactions (e.g., Suzuki, Sonogashira, Buchwald-Hartwig). This allows for the synthesis of a library of derivatives for structure-activity relationship (SAR) studies or the development of chemical probes.

Conclusion

N-Cyclopentyl-5-bromonicotinamide is a readily accessible molecule with potential applications in drug discovery and chemical biology. The synthetic route is straightforward, and its structure offers multiple points for diversification. Further investigation into its biological activities is warranted to fully explore its therapeutic and research potential.

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